

Nirogacestat comparative safety profile other GSIs

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Nirogacestat

CAS No.: 1290543-63-3

Cat. No.: S537258

[Get Quote](#)

Nirogacestat Safety Profile Overview

Adverse Event	Incidence (Grade 1-2)	Incidence (Grade 3-4)	Characteristics & Management
Diarrhea [1] [2]	84% (Most frequent) [3]	Less frequent (Grade 3: 16%) [4]	Most common AE; manageable with antidiarrheals; may require dose modification [2].
Nausea [1] [2]	54% [3]	Not Specified	Generally low grade [3].
Fatigue [1] [2]	51% [3]	Not Specified	-
Ovarian Toxicity [3] [2]	38% (of female patients) [1]	Not Specified	Includes amenorrhea, premature menopause; mostly reversible (74% resolution rate) [3] [2].
Rash [2]	Common [2]	Not Specified	-
Hypophosphatemia [4] [2]	29% [1]	47% (Grade 3) in a Phase II study [4]	Considered a class effect of GSIs; requires monitoring and supplementation [4] [2].

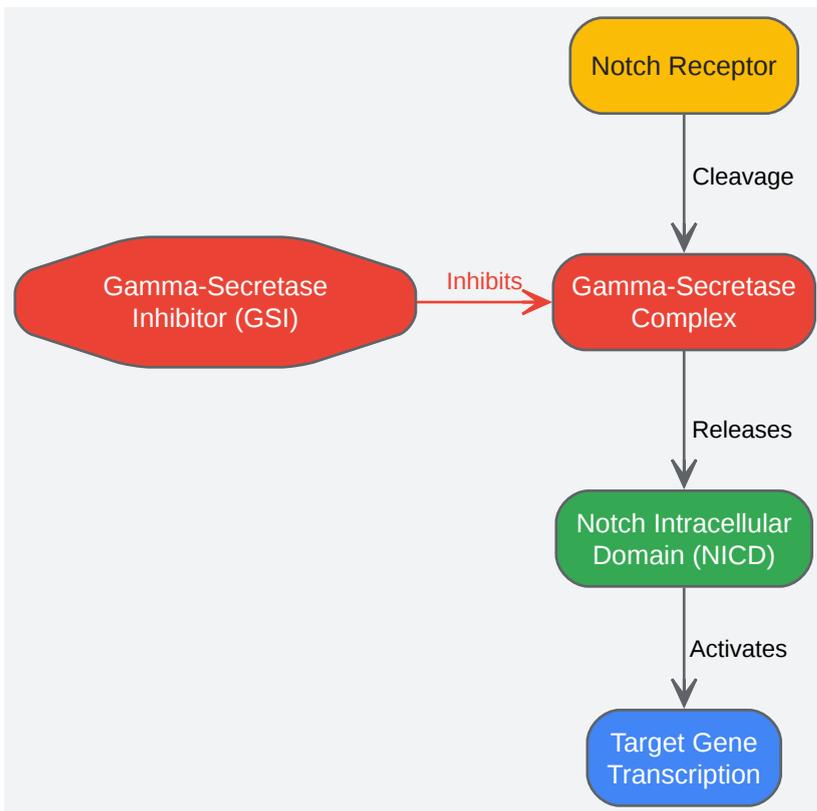
Adverse Event	Incidence (Grade 1-2)	Incidence (Grade 3-4)	Characteristics & Management
Stomatitis [2]	Common [2]	Not Specified	-
Headache [2]	23% [1]	Not Specified	-
Non-Melanoma Skin Cancer [1] [2]	-	5 cases reported over 4 years (BCC, SCC) [1]	Requires pretreatment and periodic dermatologic evaluation [2].
Hepatotoxicity [2]	-	Grade 3-4 (Led to dosage modifications) [2]	Presents as elevated ALT/AST; requires regular monitoring [2].

Experimental Protocols & Key Findings

The safety data for **Nirogacestat** is primarily derived from the **Phase 3 DeFi trial (NCT03785964)**, a global, multicenter, randomized, double-blind, placebo-controlled study [3] [5] [1].

- **Patient Population:** The trial enrolled 142 adult patients with progressing desmoid tumors, defined by RECIST v1.1 criteria showing $\geq 20\%$ tumor growth within 12 months of screening. Patients were stratified by tumor location and randomized 1:1 to receive either **Nirogacestat** (150 mg twice daily) or a placebo [3] [1] [6].
- **Safety Assessment Methodology:** Safety was evaluated by continuously monitoring and recording treatment-emergent adverse events (TEAEs). The severity of AEs was graded according to the National Cancer Institute's Common Terminology Criteria for Adverse Events (CTCAE). Laboratory parameters (including liver enzymes, phosphate, and potassium levels) were also regularly assessed [1] [2].
- **Long-Term Safety Findings:** Long-term follow-up data (median treatment duration of 33.6 months) confirmed that the frequency and severity of most TEAEs decreased after the first year of treatment. Dose reductions and discontinuations due to AEs were infrequent after the initial treatment period [1] [7].

The following diagram illustrates the mechanism of action of Gamma-Secretase Inhibitors like **Nirogacestat**, which is key to understanding both their efficacy and their on-target toxicities.



[Click to download full resolution via product page](#)

Comparative GSI Landscape

While a direct, data-driven safety comparison is not available from the search results, here is a qualitative overview of the GSI landscape in desmoid tumors:

- **Nirogacestat:** As shown in the table above, it has a well-characterized and generally manageable safety profile. The most notable on-target toxicities are **diarrhea, hypophosphatemia, and ovarian toxicity**, which are linked to the inhibition of the Notch signaling pathway [3] [4] [8].
- **AL102:** This is another GSI in development for desmoid tumors (e.g., in the Phase 2/3 RINGSIDE trial) [8]. However, the search results do not provide detailed, quantitative safety data from its clinical trials, making a head-to-head comparison impossible at this time.
- **Historical GSIs (e.g., for Alzheimer's disease):** Earlier GSIs like **semagacestat** and **avagacestat** were developed for Alzheimer's disease but failed in clinical trials due to **severe toxicities**. These included significant skin cancers, gastrointestinal issues, and infections, which were attributed to non-selective inhibition of Notch and other pathways [5]. **Nirogacestat's** development for oncology suggests a potentially different risk-benefit profile in this patient population.

Key Takeaways for Researchers

- **On-Target Toxicity Profile:** The safety data for **Nirogacestat** consistently point to AEs (diarrhea, ovarian effects, skin issues) that are mechanistically linked to Notch pathway inhibition [8]. This is a critical consideration for the development of this drug class.
- **Manageability:** Most AEs with **Nirogacestat** are low-grade, occur early in treatment, and can be managed with supportive care and dose modifications, allowing for long-term administration [1] [2].
- **Data Gap for Direct Comparison:** A comprehensive, quantitative safety comparison with other GSIs like AL102 will require access to clinical trial data that is not currently available in the public domain.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Long-Term DeFi Data Confirm Durable Efficacy and Consistent Safety ... [onclive.com]
2. Hydrobromide Monograph for Professionals - Drugs.com Nirogacestat [drugs.com]
3. A gamma secretase inhibitor is effective in desmoid tumours [dailyreporter.esmo.org]
4. Nirogacestat - an overview | ScienceDirect Topics [sciencedirect.com]
5. Nirogacestat—the pathway to approval of the first treatment ... [pmc.ncbi.nlm.nih.gov]
6. SpringWorks Therapeutics Receives Positive CHMP... - BioSpace [biospace.com]
7. Yields Clinical Improvement in Patients With Desmoid... Nirogacestat [targetedonc.com]
8. Molecular pathogenesis of desmoid tumor and the role of γ ... [nature.com]

To cite this document: Smolecule. [Nirogacestat comparative safety profile other GSIs]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b537258#nirogacestat-comparative-safety-profile-other-gsis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com